Technical Safety & Handling Guide: 3-Chloro-4-(chlorosulfonyl)benzoic Acid

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Compound of Interest	
Compound Name:	*3-Chloro-4-(chlorosulfonyl)benzoic acid*
CAS No.:	*29872-68-2*
Cat. No.:	*B1455829*

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Executive Summary

3-Chloro-4-(chlorosulfonyl)benzoic acid (CAS: 29872-68-2) is a bifunctional aromatic building block containing a carboxylic acid and a highly reactive sulfonyl chloride moiety.[1][2][3] It is primarily utilized in medicinal chemistry for the synthesis of sulfonamide-based pharmacophores.[1] Due to its dual functionality, it presents unique stability challenges—specifically, the hydrolysis of the chlorosulfonyl group releases hydrochloric and sulfuric acid derivatives, necessitating strict moisture-free handling.[1] This guide synthesizes critical safety data, handling protocols, and experimental workflows to ensure scientific integrity and operator safety.

Part 1: Chemical Identity & Physicochemical Profile[1][4]

This compound belongs to the class of halogenated chlorosulfonyl benzoates.[1] Its regiochemistry (3-chloro, 4-chlorosulfonyl) distinguishes it from its more common isomer, 4-

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chloro-3-(chlorosulfonyl)benzoic acid (an Indapamide intermediate), affecting its electronic properties and reactivity profile during nucleophilic substitution.[1]

Table 1: Chemical Specifications

Parameter	Data
Chemical Name	3-Chloro-4-(chlorosulfonyl)benzoic acid
CAS Number	29872-68-2
Molecular Formula	$C_7H_4Cl_2O_4S$
Molecular Weight	255.08 g/mol
Physical State	Solid (typically off-white to beige powder)
Solubility	Soluble in polar aprotic solvents (THF, DMF, DMSO); Reacts violently with water
Melting Point	Note: Specific experimental MP is sparse; analogs typically melt >130°C with decomposition.[1]
Acidity (pKa)	~3.5 (Carboxylic acid); Sulfonyl chloride is non-ionizable but hydrolyzes to strong acid.[1]

Structural Reactivity Analysis

The molecule features two electrophilic sites:[1]

- Sulfonyl Chloride (

  ): Highly susceptible to nucleophilic attack by amines (to form sulfonamides) or water (hydrolysis).[1] The electron-withdrawing chlorine at the ortho position (C3) activates this group further compared to non-halogenated analogs.[1]

- Carboxylic Acid (

  ): Provides solubility in basic media but can interfere with coupling reactions if not protected or accounted for (zwitterion formation with amines).[1]

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Part 2: Hazard Assessment & Toxicology[1]

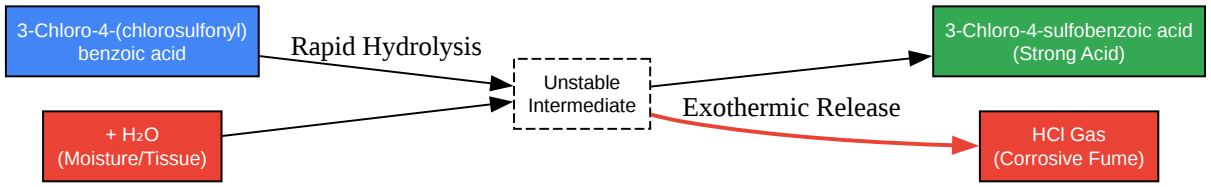
GHS Classification (derived from structural analogs)[1]

- Signal Word:DANGER
- Skin Corrosion/Irritation: Category 1B (H314) - Causes severe skin burns and eye damage.[1]
- Specific Target Organ Toxicity (SE): Category 3 (H335) - May cause respiratory irritation.[1]
- Reactivity: Water Reactive (EUH014) - Reacts violently with water.[1]

Mechanism of Toxicity

The primary hazard stems from the hydrolysis cascade.[1] Upon contact with mucosal membranes (eyes, lungs) or skin moisture, the sulfonyl chloride moiety degrades rapidly.

Hydrolysis Pathway Diagram: The following diagram illustrates the decomposition pathway that generates corrosive byproducts.



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Figure 1: Hydrolysis mechanism releasing corrosive HCl gas and a sulfonic acid derivative.[1]

Expert Insight: The release of HCl gas is not just a corrosive hazard but an inhalation risk.[1] In a closed vessel, this pressure buildup can cause glassware failure.

Part 3: Safe Handling & Storage Protocols

As a Senior Scientist, I recommend treating this compound not just as a corrosive, but as a pressure-generating hazard due to its moisture sensitivity.[1]

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Personal Protective Equipment (PPE) Matrix

- Respiratory: Work strictly in a fume hood. If handling powder outside a hood (not recommended), use a full-face respirator with acid gas cartridges (Type E/B).[1]
- Hand Protection:Double-gloving is mandatory.[1]
  - Inner Layer: Nitrile (4 mil).[1]
  - Outer Layer: Nitrile (minimum 5 mil) or Laminate (Silver Shield) for prolonged handling.[1]
  - Rationale: Sulfonyl chlorides can permeate thin nitrile; the acid byproducts degrade latex.[1]
- Eye Protection: Chemical splash goggles + Face shield.[1] Standard safety glasses are insufficient for corrosive solids that may disperse as dust.[1]

Storage Conditions

- Atmosphere: Store under inert gas (Argon or Nitrogen).
- Temperature: Refrigerate (2-8°C) to retard thermal decomposition.
- Container: Tightly sealed glass or Teflon; avoid metal containers which corrode from trace HCl.
- Desiccant: Store in a secondary container with activated desiccant (e.g., Drierite) to scavenge humidity.

Self-Validating Neutralization Protocol (Spill Cleanup)

Do not use water to clean a spill.[1]

- Cover: Cover the solid spill with solid sodium bicarbonate (

) or calcium carbonate.[1]
- Quench: Slowly add a 1:1 mixture of water and ice on top of the bicarbonate.

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- Validation: Wait for gas evolution (

) to cease. Check pH with a strip; it should be neutral (pH 6-8).[1]

- Disposal: Collect slurry as hazardous chemical waste.

Part 4: Application Workflow (Sulfonamide Synthesis)

The most common application is coupling with an amine to form a sulfonamide.[1] The presence of the carboxylic acid requires a specific order of addition to prevent side reactions.[1]

Experimental Design: Schotten-Baumann Conditions (Modified)

Objective: Selective sulfonylation of an amine (

) while preserving the carboxylic acid.

Reagents:

- Substrate: **3-Chloro-4-(chlorosulfonyl)benzoic acid** (1.0 eq)[1]
- Nucleophile: Primary/Secondary Amine (1.1 eq)[1]
- Base: Diisopropylethylamine (DIPEA) or

  (aqueous) (2.5 eq)[1]

- Solvent: THF or DCM (anhydrous)[1]

Step-by-Step Protocol:

- Preparation: Charge a flame-dried round-bottom flask with the amine and base in anhydrous THF. Cool to 0°C.[1]
- Addition: Dissolve **3-Chloro-4-(chlorosulfonyl)benzoic acid** in minimal THF. Add this solution dropwise to the amine mixture.

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- Expert Note: Adding the acid chloride to the amine (inverse addition) prevents high local concentrations of the electrophile, reducing bis-sulfonylation side products.[1]

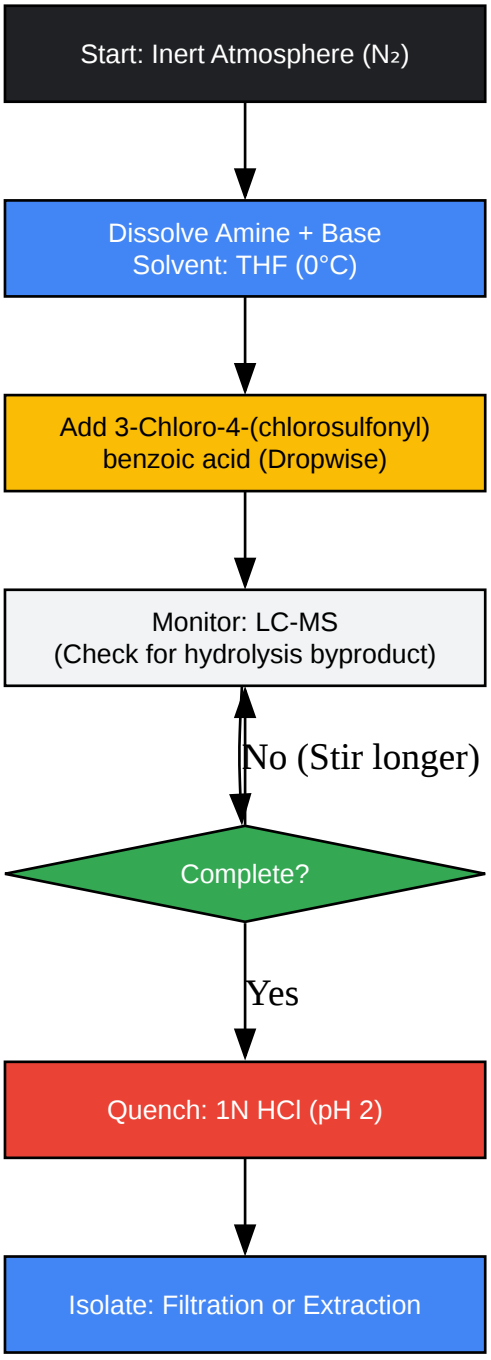
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2-4 hours. Monitor by LC-MS (look for mass shift:

).[1]

- Workup: Acidify carefully with 1N HCl to pH ~2 (precipitates the product if the sulfonamide is hydrophobic).[1] Extract with Ethyl Acetate.[1]

Synthesis Workflow Diagram

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Figure 2: Logical flow for sulfonamide synthesis minimizing hydrolysis risks.

Part 5: Emergency Response

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Scenario	Immediate Action
Eye Contact	DO NOT RUB. Flush immediately with saline/water for 15+ mins. Lift eyelids.[1] Seek ER immediately.
Skin Contact	Brush off dry powder before rinsing. Rinse with copious water for 15 mins.[1] Treat for acid burns.[1]
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only).
Ingestion	Do NOT induce vomiting (risk of esophageal perforation). Rinse mouth with water.[1]

References

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